

# 3,5-Difluorobenzaldehyde melting point and boiling point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Difluorobenzaldehyde

Cat. No.: B1330607

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An In-depth Technical Guide to the Physicochemical Properties of **3,5-Difluorobenzaldehyde**

This guide provides a comprehensive overview of the melting and boiling points of **3,5-Difluorobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and a visualization of a key synthesis process.

## Core Physicochemical Data

**3,5-Difluorobenzaldehyde** is a significant intermediate in the synthesis of fine chemicals, including dyes, pesticides, and pharmaceutical ingredients. Its physical properties are crucial for its application and handling in a laboratory and industrial setting.

| Property          | Value                                          | Source |
|-------------------|------------------------------------------------|--------|
| Melting Point     | 17 °C                                          | [1]    |
| Melting Point     | 25 °C                                          | [2]    |
| Boiling Point     | 61-63 °C                                       | [1]    |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> F <sub>2</sub> O |        |
| Molecular Weight  | 142.10 g/mol                                   | [3][4] |
| Density           | 1.296 g/mL at 20 °C                            | [4][5] |
| Refractive Index  | n <sub>20/D</sub> 1.493                        | [4][5] |

## Experimental Protocols

The determination of melting and boiling points are fundamental procedures for the characterization and purity assessment of chemical compounds.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for determining the melting point.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital device like DigiMelt)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., paraffin oil)
- Spatula
- Porous plate

#### Procedure:

- **Sample Preparation:** A small amount of the powdered **3,5-Difluorobenzaldehyde** is introduced into the open end of a capillary tube. The tube is then gently tapped to ensure the compound is tightly packed at the sealed end, filling it to a height of about 1-2 mm.[\[6\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath of the melting point apparatus.[\[6\]](#)[\[7\]](#)
- **Heating:** The heating medium is heated slowly and steadily, with constant stirring to maintain a uniform temperature.[\[6\]](#)
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point of the compound.[\[7\]](#)
- **Purity Check:** A sharp melting point (a narrow range of 0.5-1.0 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting point range.[\[6\]](#)

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be used for its determination, including the micro-reflux method and the Thiele tube method.

#### Apparatus:

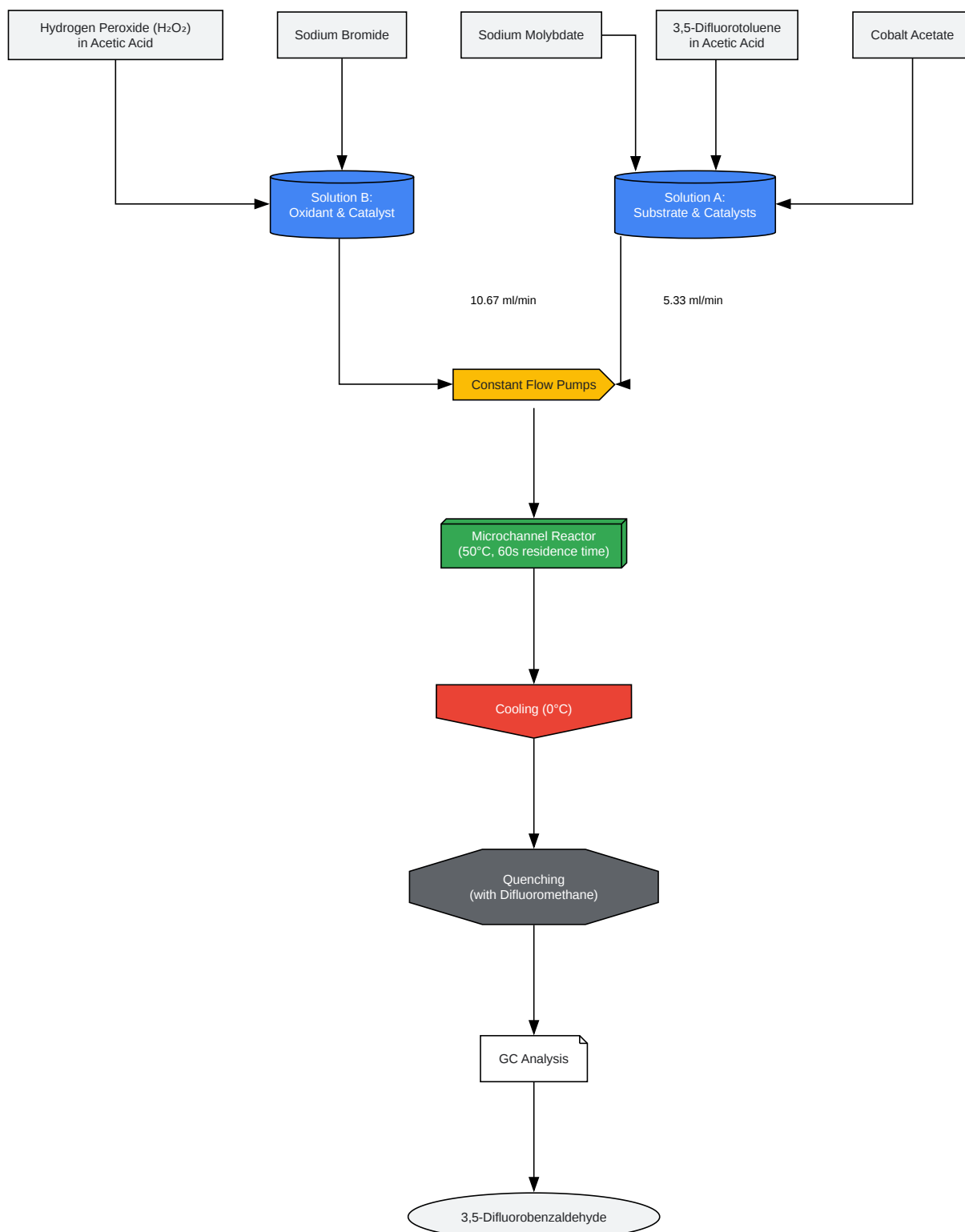
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube or a heating block)
- Liquid paraffin

#### Procedure (Thiele Tube Method):

- **Sample Preparation:** A small amount of **3,5-Difluorobenzaldehyde** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.<sup>[8]</sup>
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing liquid paraffin.<sup>[8]</sup>
- **Heating:** The side arm of the Thiele tube is gently heated, causing the temperature of the paraffin to rise uniformly.<sup>[8]</sup>
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the inverted capillary tube. Heating is continued until a rapid and continuous stream of bubbles is observed. The heat source is then removed.
- **Measurement:** The temperature is noted at the exact moment the bubbling stops and the liquid begins to be drawn into the capillary tube. This temperature is the boiling point of the liquid.<sup>[8]</sup>

## Synthesis Workflow Visualization

The following diagram illustrates a method for the synthesis of **3,5-Difluorobenzaldehyde** through the continuous oxidation of 3,5-difluorotoluene, as described in patent CN106631728A.<sup>[1]</sup> This process utilizes a microreactor for enhanced control and efficiency.



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Caption: Synthesis of **3,5-Difluorobenzaldehyde** via Continuous Oxidation.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)